

An In-depth Technical Guide to Ethyl 2-(Benzylsulfanyl)acetate

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Compound of Interest

Compound Name: Ethyl 2-(Benzylsulfanyl)acetate

Cat. No.: B3050824

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: The compound **Ethyl 2-(Benzylsulfanyl)acetate** is not widely documented in publicly available chemical databases under a specific CAS number. Consequently, the information presented in this guide regarding its physicochemical properties is based on closely related analogs and established principles of organic chemistry. The experimental protocol provided is a representative synthetic method.

Introduction

Ethyl 2-(benzylsulfanyl)acetate, also known as ethyl 2-(benzylthio)acetate, is an organic compound featuring a benzylsulfanyl group attached to the alpha-carbon of an ethyl acetate moiety. This structure makes it a versatile intermediate in organic synthesis, particularly in the development of more complex molecules with potential applications in medicinal chemistry and materials science. The presence of the thioether linkage and the ester functionality allows for a variety of chemical transformations, making it a valuable building block for creating diverse molecular architectures.

Chemical and Physical Properties

While specific experimental data for **Ethyl 2-(Benzylsulfanyl)acetate** is not readily available, the following table summarizes the predicted and representative properties based on its structure and comparison with analogous compounds.

Property	Predicted / Representative Value	Notes
Molecular Formula	C ₁₁ H ₁₄ O ₂ S	Calculated from the chemical structure.
Molecular Weight	210.29 g/mol	Calculated from the molecular formula.
Appearance	Colorless to pale yellow liquid	Typical appearance for similar organic esters.
Boiling Point	> 200 °C (estimated)	Estimated based on structurally similar compounds. The exact boiling point would need to be determined experimentally and is dependent on pressure.
Density	~1.1 g/cm ³ (estimated)	Estimated based on analogous thioethers and esters.
Solubility	Insoluble in water	Expected to be soluble in common organic solvents such as ethanol, diethyl ether, and dichloromethane, which is characteristic of moderately polar organic esters.
Refractive Index	~1.54 (estimated)	Estimated based on similar aromatic thioethers.

Synthesis of Ethyl 2-(Benzylsulfanyl)acetate

A common and effective method for the synthesis of **Ethyl 2-(benzylsulfanyl)acetate** is through the nucleophilic substitution of a haloacetate with benzyl mercaptan. The following is a detailed experimental protocol for this synthesis.

Experimental Protocol: Synthesis via S-alkylation

Objective: To synthesize **Ethyl 2-(benzylsulfanyl)acetate** by the reaction of benzyl mercaptan with ethyl chloroacetate.

Materials:

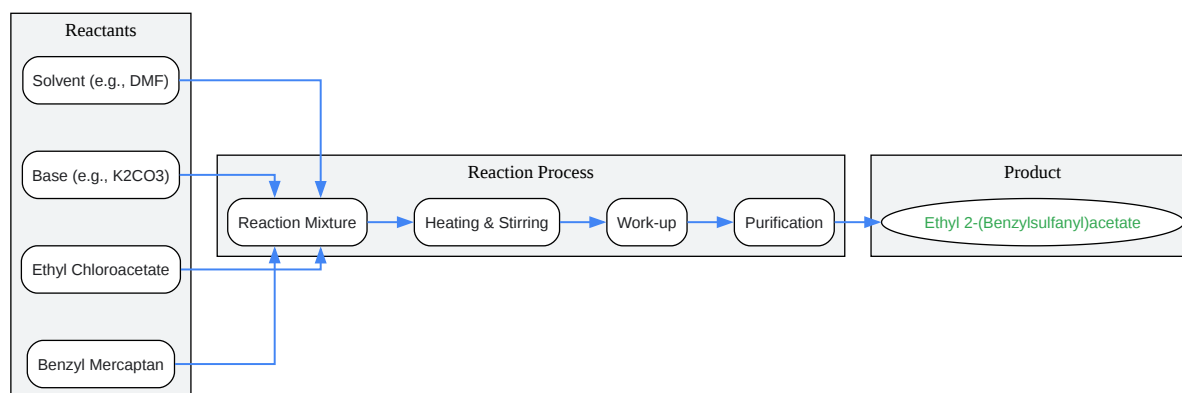
- Benzyl mercaptan (phenylmethanethiol)
- Ethyl chloroacetate
- Potassium carbonate (K_2CO_3) or Sodium ethoxide ($NaOEt$)
- Anhydrous N,N-Dimethylformamide (DMF) or Acetone
- Diethyl ether
- Saturated aqueous sodium bicarbonate solution
- Brine (saturated aqueous sodium chloride solution)
- Anhydrous magnesium sulfate ($MgSO_4$) or sodium sulfate (Na_2SO_4)
- Round-bottom flask
- Magnetic stirrer and stir bar
- Reflux condenser
- Separatory funnel
- Rotary evaporator

Procedure:

- Reaction Setup: To a dry round-bottom flask under an inert atmosphere (e.g., nitrogen or argon), add anhydrous N,N-Dimethylformamide (DMF) or acetone.
- Base Addition: Add 1.2 equivalents of a suitable base, such as powdered anhydrous potassium carbonate or sodium ethoxide.

- **Thiol Addition:** To the stirring suspension, add 1.0 equivalent of benzyl mercaptan dropwise at room temperature. Stir the mixture for 30 minutes to facilitate the formation of the thiolate anion.
- **Alkylation:** Add 1.1 equivalents of ethyl chloroacetate dropwise to the reaction mixture.
- **Reaction Monitoring:** Heat the reaction mixture to 50-60 °C and monitor the progress of the reaction by Thin Layer Chromatography (TLC) until the starting material (benzyl mercaptan) is consumed.
- **Work-up:**
 - Cool the reaction mixture to room temperature and pour it into a separatory funnel containing water.
 - Extract the aqueous layer three times with diethyl ether.
 - Combine the organic extracts and wash sequentially with water, saturated aqueous sodium bicarbonate solution, and brine.
 - Dry the organic layer over anhydrous magnesium sulfate or sodium sulfate.
 - Filter the drying agent and concentrate the filtrate under reduced pressure using a rotary evaporator.
- **Purification:** The crude product can be purified by vacuum distillation or column chromatography on silica gel using a mixture of hexane and ethyl acetate as the eluent to yield pure **Ethyl 2-(benzylsulfanyl)acetate**.

Diagram of Synthetic Workflow



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Caption: Synthetic workflow for **Ethyl 2-(benzylsulfanyl)acetate**.

Applications in Research and Drug Development

While specific biological activities of **Ethyl 2-(benzylsulfanyl)acetate** are not well-documented, its structural motifs are present in various biologically active molecules. Thioether-containing compounds are known to exhibit a range of pharmacological properties, including antimicrobial, anticancer, and anti-inflammatory activities.

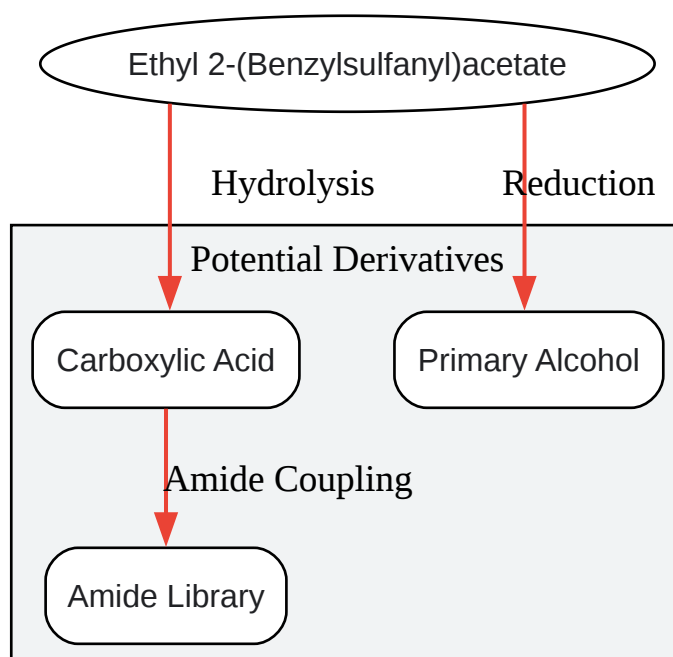
The ester functionality of **Ethyl 2-(benzylsulfanyl)acetate** can serve as a handle for further chemical modifications, such as:

- **Hydrolysis:** The ester can be hydrolyzed to the corresponding carboxylic acid, which can then be coupled with amines to form amides or other functional groups.
- **Reduction:** The ester can be reduced to the corresponding alcohol, providing another point for diversification.

- Alpha-functionalization: The methylene group adjacent to the carbonyl can potentially be deprotonated and functionalized.

These potential transformations make **Ethyl 2-(benzylsulfanyl)acetate** a useful starting material for the synthesis of compound libraries for drug discovery screening.

Logical Relationship for Potential Derivatization



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Caption: Potential derivatization pathways for **Ethyl 2-(benzylsulfanyl)acetate**.

Conclusion

Ethyl 2-(benzylsulfanyl)acetate is a valuable, albeit not extensively documented, chemical intermediate. Its synthesis is straightforward, and its structure offers multiple avenues for further chemical modification. For researchers and scientists in drug development, this compound represents a versatile building block for the creation of novel molecules with the potential for a wide range of biological activities. Further investigation into the specific properties and applications of this compound is warranted.

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